# CAS number for Cyclohexanecarboximidic acid ethyl ester

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Cyclohexanecarboximidic acid ethyl ester* |
| *CAS No.:* | *52186-77-3* |
| *Cat. No.:* | *B1626448* |

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# Technical Monograph: Ethyl Cyclohexanecarboximidate

## Executive Summary

Ethyl cyclohexanecarboximidate is a reactive imidate ester (imino ether) derived from cyclohexanecarbonitrile. It serves as a pivotal electrophilic intermediate in organic synthesis, particularly in the construction of nitrogen-containing heterocycles such as oxazoles, imidazoles, and triazoles—scaffolds ubiquitous in modern drug discovery. Due to the thermodynamic instability of the free base, it is predominantly synthesized, isolated, and stored as its hydrochloride salt (Ethyl cyclohexanecarboximidate hydrochloride), often referred to as a Pinner salt. This guide details its production, mechanistic behavior, and application in high-value medicinal chemistry workflows.

## Chemical Identity & Physiochemical Profile[1][2][3][4]

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The compound exists in two primary forms: the labile free base and the stable hydrochloride salt. Researchers must distinguish between these forms during procurement and experimental planning.

| Property | Free Base | Hydrochloride Salt |
|---|---|---|
| Chemical Name | Ethyl cyclohexanecarboximidate | Ethyl cyclohexanecarboximidate hydrochloride |
| CAS Number | 52186-77-3 | 344259-51-4 |
| Synonyms | Cyclohexanecarboximidic acid ethyl ester; Ethyl cyclohexylimidate | Pinner Salt of Cyclohexanecarbonitrile |
| Molecular Formula | C<br>H<br>NO | C<br>H<br>NO · HCl |
| Molecular Weight | 155.24 g/mol | 191.70 g/mol |
| Physical State | Colorless oil (unstable) | White crystalline solid (hygroscopic) |
| Solubility | Organic solvents (Ether, DCM) | Water (hydrolyzes), Ethanol, Methanol |
| SMILES | CCOC(=N)C1CCCCC1 | CCOC(=N)C1CCCCC1.Cl |

# Synthesis & Manufacturing: The Pinner Reaction

The industrial and laboratory standard for synthesizing ethyl cyclohexanecarboximidate is the Pinner Reaction. This acid-catalyzed addition of ethanol to cyclohexanecarbonitrile is highly atom-efficient but requires strict anhydrous conditions to prevent hydrolysis to the ester (ethyl cyclohexanecarboxylate).

## Mechanistic Pathway

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The reaction proceeds via the protonation of the nitrile nitrogen, significantly increasing the electrophilicity of the nitrile carbon, which then undergoes nucleophilic attack by the alcohol oxygen.




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Figure 1: Step-wise mechanistic flow of the Pinner reaction converting cyclohexanecarbonitrile to the imidate salt.

## Experimental Protocol: Synthesis of the Hydrochloride Salt

Objective: Synthesis of Ethyl cyclohexanecarboximidate HCl on a 10g scale.

- Reagents:
  - Cyclohexanecarbonitrile (10.9 g, 100 mmol)
  - Absolute Ethanol (5.0 g, 110 mmol, 1.1 eq) - Must be dry.
  - Anhydrous Diethyl Ether (50 mL) or 1,4-Dioxane.
  - HCl gas (generated in situ or from a cylinder).
- Procedure:
  - Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a gas inlet tube, thermometer, and a CaCl

    drying tube.
  - Charging: Add cyclohexanecarbonitrile, absolute ethanol, and the solvent (ether/dioxane) to the flask. Cool the mixture to 0°C in an ice/salt bath.

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- Acidification: Slowly bubble dry HCl gas into the solution for 30–60 minutes. Maintain temperature below 5°C to prevent side reactions. Saturation is achieved when the solution gains ~4.0g in weight.
- Crystallization: Seal the flask tightly and store at 0–4°C for 24–48 hours. The imidate hydrochloride will precipitate as a white crystalline solid.
- Isolation: Filter the solid rapidly under a nitrogen atmosphere (the salt is hygroscopic). Wash with cold anhydrous ether.
- Storage: Store in a desiccator over P

  O

  or KOH.

Critical Control Point: Moisture is the enemy. Presence of water will hydrolyze the imidate to the ester (ethyl cyclohexanecarboxylate) and ammonium chloride.

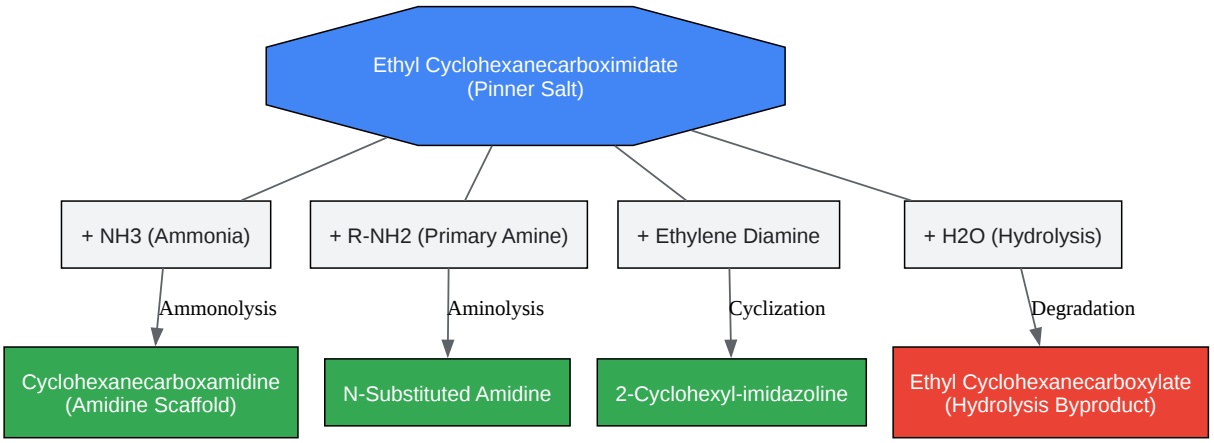
# Reactivity & Pharmaceutical Applications

Ethyl cyclohexanecarboximidate functions as a "masked" carboxylic acid derivative that is significantly more reactive toward nucleophiles than standard esters. It is a primary intermediate for synthesizing amidines and heterocycles.

## Transformation Logic

The imidate carbon is highly electrophilic. Depending on the nucleophile introduced, the imidate can be steered toward different bioactive scaffolds.[1]

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Figure 2: Divergent synthesis pathways starting from the imidate core. Green nodes indicate desired bioactive scaffolds.

## Key Applications

- Amidine Synthesis: Reaction with ammonia or alkyl amines yields amidines, which are bioisosteres of guanidines found in protease inhibitors (e.g., trypsin-like serine protease inhibitors).
- Oxazole/Imidazoline Formation: Reaction with amino alcohols or diamines provides direct access to 2-substituted oxazolines and imidazolines, common pharmacophores in adrenergic receptor ligands.
- Triazole Synthesis: Reaction with hydrazides allows for the formation of 1,2,4-triazoles, a critical ring system in antifungal and oncology drugs.

## Handling & Safety Protocols

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- Hygroscopicity: The hydrochloride salt is extremely hygroscopic. It must be weighed and handled in a glovebox or under a blanket of dry nitrogen.
- Stability: The free base (oil) is thermally unstable and tends to decompose to the amide or polymerize. Always generate the free base in situ by treating the salt with a mild base (e.g., NaHCO

  or Et

  N) immediately prior to the next reaction step.
- Hazards: Irritant to eyes, respiratory system, and skin. Hydrolysis releases HCl gas.

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